

Application of Imidaclothiz-d4 in Water Contamination Studies

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Compound of Interest

Compound Name: *Imidaclothiz-d4*

Cat. No.: *B15561363*

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Introduction

Imidaclothiz is a neonicotinoid insecticide used to control a variety of sucking and chewing insects on crops.[1] Due to its potential for environmental persistence and mobility in soil and water, there is a growing need for sensitive and accurate methods to monitor its presence in aquatic ecosystems.[2][3] Isotope-labeled internal standards are crucial for achieving high accuracy and precision in quantitative analysis, especially when dealing with complex environmental matrices like water. **Imidaclothiz-d4**, a stable isotope-labeled version of Imidaclothiz, serves as an ideal internal standard for analytical methods such as liquid chromatography-tandem mass spectrometry (LC-MS/MS) to compensate for matrix effects and variations in sample preparation and instrument response.[4][5]

Principle of Isotope Dilution Mass Spectrometry

Isotope dilution mass spectrometry (IDMS) is a powerful analytical technique that relies on the addition of a known amount of an isotopically labeled standard (e.g., **Imidaclothiz-d4**) to a sample before processing. This "internal standard" is chemically identical to the analyte of interest (Imidaclothiz) but has a different mass due to the isotopic substitution.[5] By measuring the ratio of the native analyte to the labeled standard in the final extract, accurate quantification

can be achieved, as any losses during sample preparation or variations in instrument response will affect both the analyte and the internal standard equally.[4]

Application Note: Quantification of Imidaclothiz in Surface Water using SPE and LC-MS/MS with Imidaclothiz-d4 Internal Standard

This application note describes a robust and sensitive method for the determination of Imidaclothiz in surface water samples. The method utilizes solid-phase extraction (SPE) for sample cleanup and concentration, followed by analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with **Imidaclothiz-d4** as an internal standard.

Analytical Workflow

The overall workflow for the analysis of Imidaclothiz in water samples is depicted below.



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Figure 1: General workflow for the analysis of Imidaclothiz in water.

Quantitative Data Summary

The following table summarizes typical parameters and performance data for the analysis of neonicotinoids in water by LC-MS/MS. While specific data for **Imidaclothiz-d4** is limited in the provided search results, the data for other neonicotinoids analyzed with similar methods provide a good reference.

Parameter	Value	Reference
Sample Volume	200 mL	[6]
SPE Sorbent	Oasis HLB	[6][7]
Eluent	0.3% HCOOH in Acetonitrile	[6]
Limit of Quantification (LOQ)	0.3 - 0.9 ng/L	[7]
Recovery	71.4 - 109.9 %	[7]
Relative Standard Deviation (RSD)	4 - 9 %	[7]

Experimental Protocols

Protocol 1: Sample Preparation and Solid-Phase Extraction (SPE)

This protocol is adapted from established methods for neonicotinoid analysis in surface water. [6][7]

Materials:

- Water sample (e.g., 200 mL)
- **Imidaclothiz-d4** internal standard solution (concentration to be optimized)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Oasis HLB SPE cartridges
- Glass fiber filters (e.g., 0.7 µm)

- SPE manifold
- Evaporation system (e.g., nitrogen evaporator)

Procedure:

- Sample Collection: Collect water samples in clean glass bottles and store at 4°C until analysis.
- Filtration: Filter the water sample through a glass fiber filter to remove suspended particles.
- Spiking: Add a known amount of **Imidaclothiz-d4** internal standard solution to the filtered water sample.
- SPE Cartridge Conditioning: Condition the Oasis HLB SPE cartridge by passing 6 mL of acetonitrile followed by 6 mL of ultrapure water.^[8]
- Sample Loading: Load the spiked water sample onto the conditioned SPE cartridge at a flow rate of approximately 10 mL/min.^[7]
- Cartridge Washing: Wash the cartridge with a small volume of ultrapure water to remove interfering substances.
- Cartridge Drying: Dry the cartridge under vacuum or with a stream of nitrogen for about 5 minutes.^[8]
- Elution: Elute the retained analytes from the cartridge with 6 mL of 0.3% formic acid in acetonitrile.^[6]
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at room temperature.^[8] Reconstitute the residue in a small, known volume (e.g., 500 µL) of the initial mobile phase for LC-MS/MS analysis.^[8]

Protocol 2: LC-MS/MS Analysis

This protocol outlines typical LC-MS/MS conditions for the analysis of neonicotinoids.^{[8][9]}

Instrumentation:

- Liquid Chromatograph (LC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

LC Conditions:

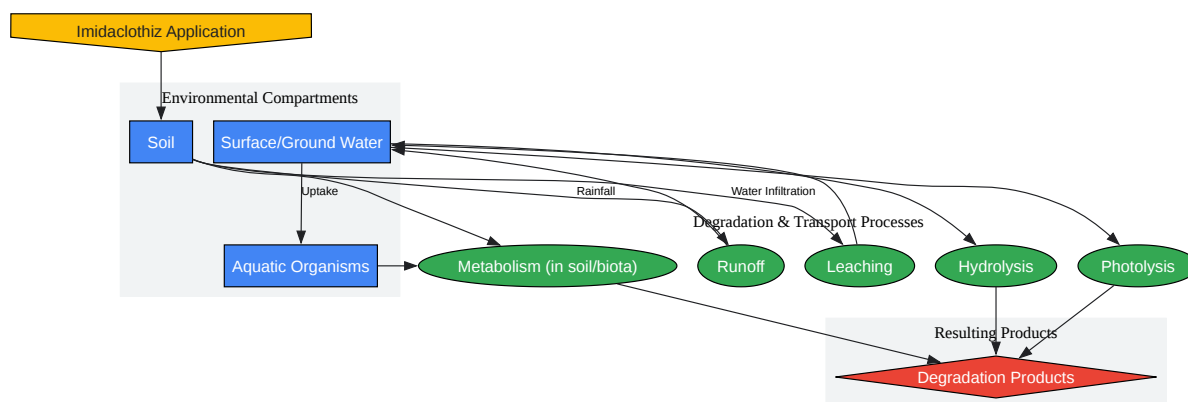
- Column: C18 reversed-phase column (e.g., Kinetex 2.6 μm C18 100 Å, 100 mm $\times$ 4.6 mm).
[8]
- Mobile Phase A: Ultrapure water with 0.1% (v/v) formic acid.[8]
- Mobile Phase B: Acetonitrile with 0.1% (v/v) formic acid.[8]
- Flow Rate: 0.5 mL/min.[8]
- Injection Volume: 10 μL . [9]
- Column Temperature: 40°C.[8]
- Gradient: A typical gradient starts with a high percentage of mobile phase A, which is gradually decreased as the percentage of mobile phase B increases to elute the analytes.

MS/MS Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Positive Ion Mode.[10]
- Capillary Voltage: 1.5 kV.[8]
- Ion Source Temperature: 150°C.[8]
- Desolvation Temperature: 450°C.[8]
- Monitoring Mode: Multiple Reaction Monitoring (MRM).[8]
- MRM Transitions: Specific precursor-to-product ion transitions for Imidaclothiz and **Imidaclothiz-d4** must be determined by direct infusion of the standards. The transition for **Imidaclothiz-d4** will have a higher mass-to-charge ratio (m/z) for the precursor and/or product ion compared to the unlabeled compound.

Logical Relationships in Environmental Fate

The environmental degradation of neonicotinoids like Imidaclothiz is a critical aspect of water contamination studies. The following diagram illustrates the key pathways and factors influencing their fate in the environment.



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Figure 2: Environmental fate pathways of Imidaclothiz.

Studies have shown that Imidaclothiz can be relatively stable in water and soil under certain conditions.[2][3] However, processes like hydrolysis and photolysis are important degradation pathways.[2][3] It is also important to note that some degradation products of Imidaclothiz may exhibit higher toxicity to aquatic organisms than the parent compound, making their monitoring equally important.[2][3]

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References

- 1. Imidaclothiz [sitem.herts.ac.uk]
- 2. Kinetics, mechanisms and toxicity of the degradation of imidaclothiz in soil and water - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. waters.com [waters.com]
- 5. Designing Stable Isotope Labeled Internal Standards - Acanthus Research [acanthusresearch.com]
- 6. The first fully optimized and validated SPE-LC-MS/MS method for determination of the new-generation neonicotinoids in surface water samples - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. fs.usda.gov [fs.usda.gov]
- 9. Removal of Dinotefuran, Thiacloprid, and Imidaclothiz Neonicotinoids in Water Using a Novel Pseudomonas monteilli FC02–Duckweed (Lemna aequinoctialis) Partnership - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchtrends.net [researchtrends.net]
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